

A Technical Guide to DM-Nitrophen Tetrasodium Salt: Properties and Experimental Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DM-Nitrophen tetrasodium*

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Introduction

DM-Nitrophen tetrasodium salt is a photolabile chelator, or "caged" compound, designed for the precise spatial and temporal control of intracellular calcium concentration ($[Ca^{2+}]$). This molecule exhibits a high affinity for calcium ions in its native state, effectively sequestering them from the cellular environment. Upon photolysis with near-ultraviolet light, DM-Nitrophen undergoes rapid conformational changes, leading to a dramatic reduction in its affinity for Ca^{2+} and a subsequent release of the ion. This property makes it an invaluable tool in cell biology and neuroscience for investigating a wide array of calcium-dependent signaling pathways and physiological processes. This guide provides an in-depth overview of the core properties of DM-Nitrophen tetrasodium salt, detailed experimental protocols, and visualizations of its mechanism and application.

Core Properties of DM-Nitrophen Tetrasodium Salt

DM-Nitrophen, chemically known as 1-(2-Nitro-4,5-dimethoxyphenyl)-1,2-diaminoethane-N,N,N',N'-tetraacetic acid, tetrasodium salt, is a solid, typically orange in color, with good solubility in water.^[1] Its utility as a caged Ca^{2+} compound stems from a significant change in its dissociation constant (K_d) for calcium upon illumination.

Physicochemical and Binding Properties

The fundamental characteristics of DM-Nitrophen tetrasodium salt are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_{18}H_{19}N_3O_{12} \cdot 4Na$	[1]
Molecular Weight	561.32 g/mol	[1]
Appearance	Orange solid	[1][2]
Solubility	100 mg/mL in water	[1][2]
Purity	≥93% (HPLC)	[1][2]
Ca ²⁺ Dissociation Constant (Kd) - Before Photolysis	5 nM	[2][3][4]
Ca ²⁺ Dissociation Constant (Kd) - After Photolysis	3 mM	[3][4]
Mg ²⁺ Dissociation Constant (Kd) - Before Photolysis	2-5 μM	[2]
Quantum Yield for Ca ²⁺ Release	0.18	[5]
Rate of Ca ²⁺ Release (at pH 7.2, 25°C)	38,000 s ⁻¹	[6][7]

Spectral Properties

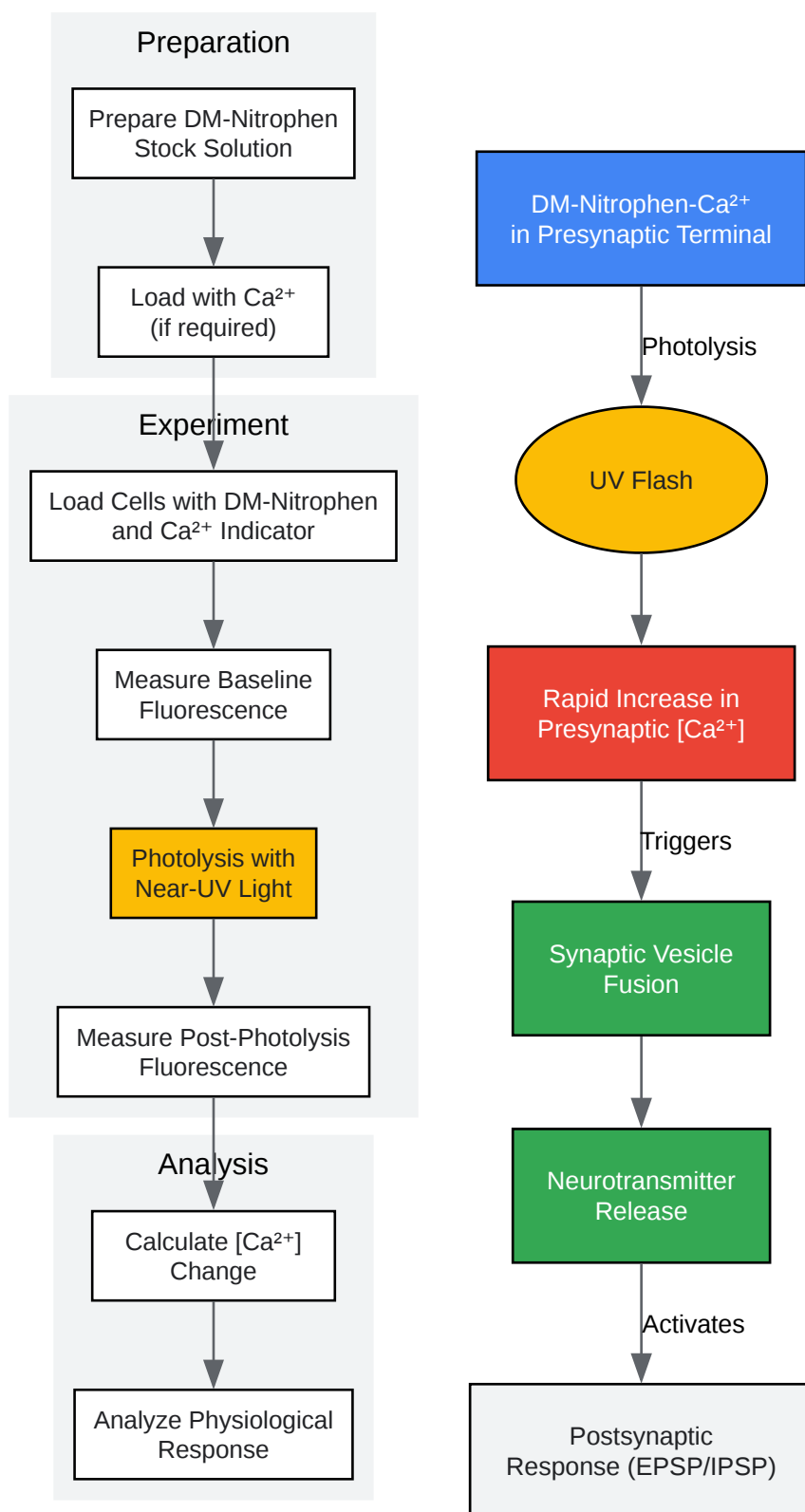
The photolytic release of calcium from DM-Nitrophen is triggered by near-UV light. Understanding its spectral properties is crucial for designing effective uncaging experiments.

Spectral Property	Value	Reference
Absorbance Maximum (λ _{max})	~350 nm	[3]
Molar Extinction Coefficient (ε) at 350 nm	4.33 x 10 ³ M ⁻¹ cm ⁻¹	[3]

Mechanism of Action: Calcium Caging and Photorelease

DM-Nitrophen's function is based on a light-induced intramolecular rearrangement. In its "caged" form, the molecule's conformation allows for high-affinity binding of Ca^{2+} . Upon absorption of a photon of appropriate wavelength, the nitrobenzyl moiety undergoes a photochemical reaction, leading to the cleavage of the chelator's backbone. This results in the formation of two iminodiacetic acid photoproducts with a significantly lower affinity for Ca^{2+} , thereby releasing the bound ion into the surrounding medium.





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- To cite this document: BenchChem. [A Technical Guide to DM-Nitrophen Tetrasodium Salt: Properties and Experimental Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13915061#basic-properties-of-dm-nitrophen-tetrasodium-salt>]

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